

# Terbuthylazine-d5 CAS number and molecular weight

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## Compound of Interest

Compound Name: *Terbuthylazine-d5*

Cat. No.: *B1409489*

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## Terbuthylazine-d5: A Technical Data Summary

This guide provides core technical specifications for the deuterated herbicide, **Terbuthylazine-d5**, intended for researchers, scientists, and professionals in drug development and analytical chemistry.

### Chemical Identity and Properties

**Terbuthylazine-d5** is a deuterated analog of Terbuthylazine, a selective herbicide. The incorporation of five deuterium atoms on the ethyl group makes it a valuable internal standard for quantitative analysis by mass spectrometry (GC-MS or LC-MS).

A comprehensive summary of its key chemical identifiers and physical properties is presented below.

Identifier	Value	Source
CAS Number	222986-60-9	[1][2][3][4]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> D <sub>5</sub> ClN <sub>5</sub>	[1][2][3][4]
Molecular Weight	234.74 g/mol	[1][3][4]
Synonyms	N2-tert-Butyl-6-chloro-N4-ethyl-d5-1,3,5-triazine-2,4-diamine, Terbutylazine-(ethyl-d5)	
Appearance	White to off-white solid	[1][3]
Purity	≥98.0%	[3]

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## References

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